

Personal protective equipment for handling EGFR-IN-145

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Compound of Interest

Compound Name: EGFR-IN-145

Cat. No.: B2449277

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Essential Safety and Handling Guide for EGFR-IN-145

This guide provides critical safety and logistical information for laboratory personnel handling **EGFR-IN-145**. Adherence to these procedures is vital for ensuring personal safety and minimizing risks associated with this compound. **EGFR-IN-145**, also identified as Mutated EGFR-IN-1, is a substance that requires careful handling due to its potential health hazards.

Hazard Identification:

Safety data sheets indicate that **EGFR-IN-145** is classified with the following hazards:

- Harmful if swallowed.[1][2]
- Causes skin irritation.[1][2][3]
- Causes serious eye irritation.[1][2][3]
- May cause respiratory irritation.[1][2][3]

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment must be worn when handling **EGFR-IN-145**. [3]

Equipment	Specification
Eye Protection	Safety glasses with side-shields or goggles.[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[3]
Respiratory Protection	A NIOSH-approved respirator is recommended, particularly when handling the powder form or if ventilation is inadequate.[3]
Body Protection	A lab coat or other protective clothing to prevent skin contact.[3]

Operational Plan for Safe Handling

Proper handling procedures are essential to maintain the integrity of the compound and the safety of the laboratory environment.

1. Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Ensure all necessary PPE is worn correctly before handling the compound.
- Have a spill kit readily accessible.

2. Weighing and Dissolution:

- Handle the solid form of **EGFR-IN-145** with care to avoid generating dust.
- Use appropriate tools (e.g., spatula, weighing paper) to handle the powder.
- When dissolving the compound, add the solvent slowly to the solid to prevent splashing.

3. Administration and Use:

- Avoid direct contact with skin, eyes, and clothing during all procedures.[3]
- Do not eat, drink, or smoke in areas where the chemical is being handled.[2][3]

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.^[4]
- Decontaminate all work surfaces and equipment used.

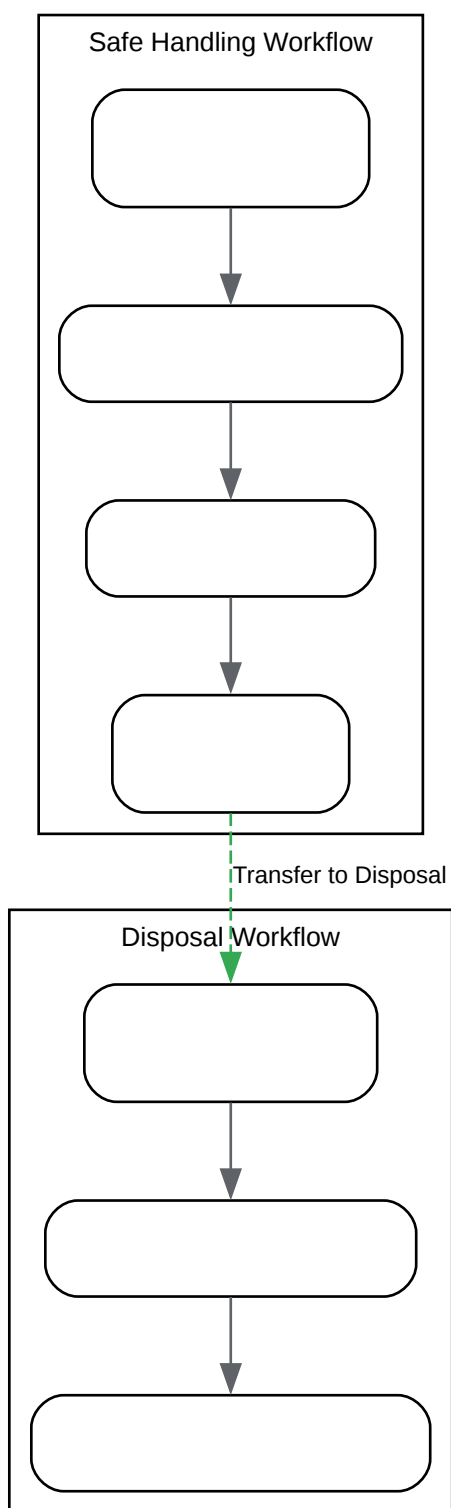
Disposal Plan

Proper disposal of **EGFR-IN-145** and associated waste is crucial to prevent environmental contamination and potential exposure.

Waste Type	Disposal Procedure
Unused Product	Dispose of as hazardous waste in a clearly labeled, sealed container, following all local, state, and federal regulations.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated, sealed hazardous waste container for proper disposal.
Contaminated PPE (e.g., gloves, lab coat)	Remove and dispose of as hazardous waste in a sealed, labeled container. ^[3]
Spill Cleanup Materials	All materials used to clean a spill (e.g., absorbent pads) should be collected in a sealed, labeled container and disposed of as hazardous waste. ^[3]

Experimental Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **EGFR-IN-145**.



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Caption: Workflow for the safe handling and disposal of **EGFR-IN-145**.

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